

Handling and storage guidelines for Methylmethaqualone in the lab

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Compound of Interest

Compound Name: Methylmethaqualone

Cat. No.: B104451

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Application Notes and Protocols for Methylmethaqualone

For Use by Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Methylmethaqualone** (MMQ) is a controlled substance analog in many jurisdictions and is intended for research and forensic applications only.^[1] All handling, storage, and disposal must be in strict accordance with local, state, and federal regulations. These guidelines are intended to supplement, not replace, institutional safety protocols and regulatory requirements.

Introduction

Methylmethaqualone (MMQ) is a quinazolinone and an analog of methaqualone, exhibiting sedative and hypnotic properties.^[2] It acts as an agonist at the β -subtype of the GABA-A receptor.^{[2][3]} Animal studies and anecdotal reports from human users suggest that MMQ may have a pro-convulsive effect at doses slightly above the effective sedative dose, making it particularly hazardous if handled improperly or taken in excessive doses.^[2] These application notes provide essential guidelines for the safe handling, storage, and disposal of MMQ in a laboratory setting.

Compound Data and Properties

A summary of the key chemical and physical properties of **Methylmethaqualone** is provided below.

Property	Value	Reference
Chemical Name	3-(2,4-dimethylphenyl)-2-methyl-4(3H)-quinazolinone	[1][4]
Synonyms	4-methyl Methaqualone, MMQ	[1][4]
Molecular Formula	C ₁₇ H ₁₆ N ₂ O	[2][5][6]
Molar Mass	264.328 g/mol	[2][5]
CAS Number	1915-80-6	[1][4][6]
Appearance	Crystalline solid	[5]
Solubility	DMF: 20 mg/ml, DMSO: 20 mg/ml, Ethanol: 20 mg/ml	[1][5]
Storage Temperature	-20°C	[1]
Stability	≥ 5 years (when stored at -20°C)	[1]
Oral LD50 (mouse)	360 mg/kg	[4]
Intraperitoneal LD50 (mouse)	320 mg/kg	[4]

Safety and Handling

Due to its potent pharmacological activity and potential for neurotoxicity, **Methylmethaqualone** must be handled with extreme caution.[1] The parent compound, methaqualone, is classified as toxic if swallowed.[7]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling MMQ. This includes, but is not limited to:

- Gloves: Nitrile gloves should be worn at all times.

- Lab Coat: A clean, buttoned lab coat is required.
- Eye Protection: Safety glasses with side shields or goggles are essential.
- Respiratory Protection: Use only in a certified chemical fume hood to avoid inhalation.

Engineering Controls

- Fume Hood: All work involving solid MMQ or solutions should be performed in a properly functioning chemical fume hood to minimize inhalation exposure.
- Ventilation: Laboratory spaces where MMQ is stored or handled must be well-ventilated, with negative pressure relative to adjoining areas.[\[8\]](#)

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing.[\[9\]](#)
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[9\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[10\]](#)
- Ingestion: If swallowed, immediately call a poison center or doctor.[\[7\]](#)[\[9\]](#) Do not induce vomiting.

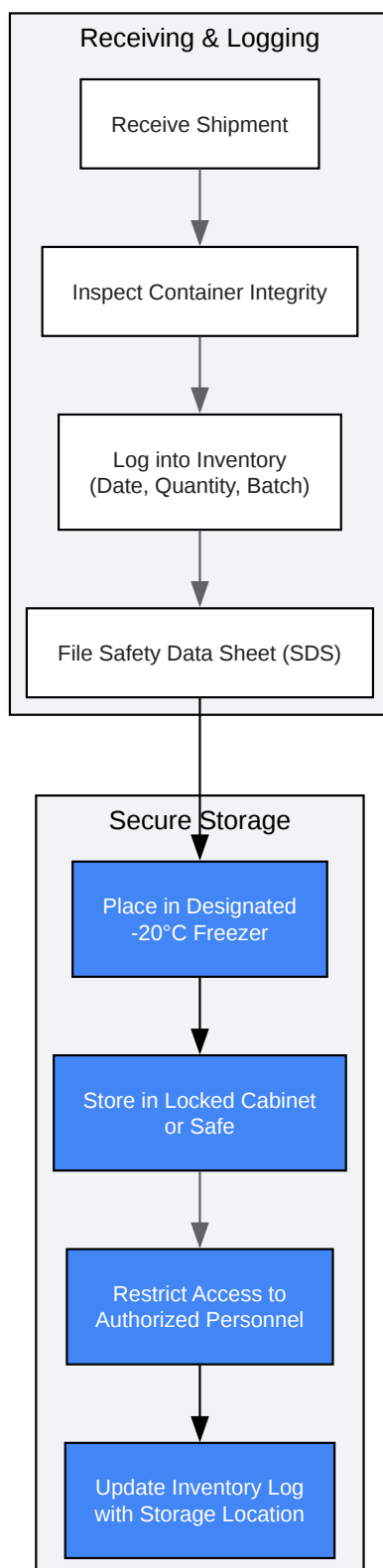
Storage Protocols

Proper storage is critical to maintain the integrity of the compound and ensure laboratory safety and regulatory compliance.

- Temperature: **Methylmethaqualone** should be stored at -20°C for long-term stability.[\[1\]](#)
- Security: As a controlled substance analog, MMQ must be stored in a securely locked cabinet or safe with access limited to authorized personnel only.[\[9\]](#)[\[11\]](#) This aligns with the

closed system of distribution mandated by the Controlled Substances Act (CSA) for all scheduled substances.^[12]

- Inventory: Meticulous records of the receipt, use, and disposal of MMQ must be maintained.^[11] All transactions should be documented to ensure accurate inventory control.
- Labeling: All containers must be clearly labeled with the compound name, concentration, date received, and appropriate hazard warnings.



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Diagram 1: Workflow for receiving and secure storage of **MethyImethaqualone**.

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a 10 mg/mL stock solution in DMSO.

Materials:

- **Methylmethaqualone** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Calibrated analytical balance
- Class A volumetric flask
- Vortex mixer and/or sonicator
- Appropriate PPE (gloves, lab coat, safety glasses)

Procedure:

- Tare a sterile, amber glass vial on a calibrated analytical balance.
- Carefully weigh the desired amount of MMQ powder (e.g., 10 mg) into the vial inside a chemical fume hood. Record the exact weight.
- Using a calibrated pipette, add the calculated volume of DMSO to the vial to achieve the target concentration (e.g., 1 mL for a 10 mg/mL solution).
- Securely cap the vial.
- Vortex the solution until the solid is completely dissolved. A brief sonication may be used to aid dissolution if necessary.
- Label the vial clearly with the compound name, concentration, solvent, date, and preparer's initials.
- Store the stock solution at -20°C.

Protocol for Purity Assessment by LC-MS/MS

This protocol provides a general method for the analysis of **Methylmethaqualone**, adapted from methodologies for related compounds.[\[13\]](#)

Instrumentation:

- Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Triple Quadrupole Tandem Mass Spectrometer (QqQ-MS/MS)

Procedure:

- Sample Preparation:
 - Prepare a working solution of MMQ by diluting the stock solution in an appropriate solvent (e.g., methanol or acetonitrile) to a final concentration within the instrument's linear range (e.g., 0.1-100 ng/mL).
- Chromatographic Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 1.7 μ m particle size, 2.1 x 50 mm).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to ensure separation from potential impurities.
 - Flow Rate: 0.3-0.5 mL/min.
 - Column Temperature: 40°C.
- Mass Spectrometry Conditions (Example):
 - Ionization Mode: Electrospray Ionization (ESI), positive.
 - Analysis Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions: Specific precursor-to-product ion transitions for MMQ should be determined by infusing a standard solution.
- Data Analysis:
 - Integrate the peak corresponding to MMQ.
 - Calculate the purity by comparing the peak area of the main compound to the total area of all detected peaks.

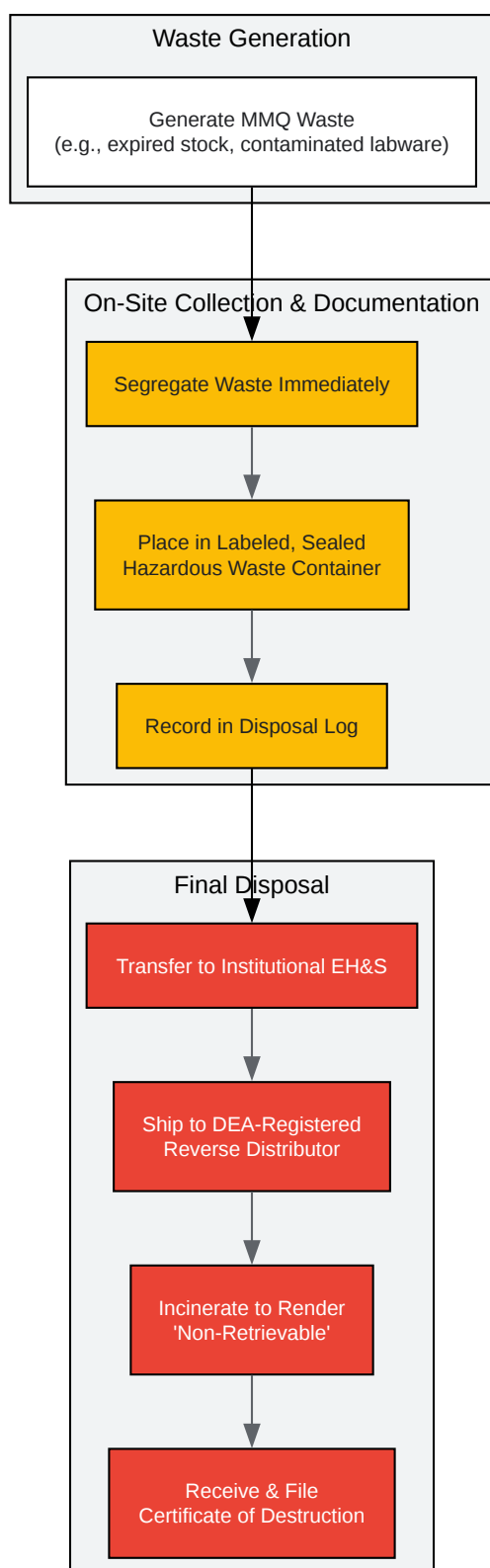
Waste Disposal

Disposal of **Methylmethaqualone** and any contaminated materials must be handled as hazardous and controlled substance waste, adhering strictly to institutional and DEA regulations.

Disposal Protocol

The DEA requires that controlled substances be rendered "non-retrievable" upon disposal.^[14] Incineration is a common method that meets this standard.^[14]

- Segregation: All waste contaminated with MMQ (e.g., unused compound, contaminated vials, pipette tips, gloves) must be segregated from general lab waste.
- Containment: Collect all MMQ waste in a designated, clearly labeled, leak-proof, and puncture-resistant hazardous waste container.
- Documentation: Maintain a disposal log for all MMQ waste, noting the date, quantity, and form of the substance being discarded.
- Transfer to EH&S: The sealed waste container must be transferred to the institution's Environmental Health & Safety (EH&S) department for final disposal.
- Reverse Distributor: EH&S will typically arrange for disposal through a DEA-registered reverse distributor, who will document the destruction of the controlled substance.^[14]



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Diagram 2: Workflow for the compliant disposal of **MethyImethaqualone** waste.

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